

Application Notes and Protocols: The Quest for Halymecin D and Its Analogs

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Compound of Interest

Compound Name: *Halymecin D*

Cat. No.: *B15595170*

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A Note to Researchers: Extensive searches of the scientific literature have revealed no published reports on the total synthesis of **Halymecin D** or any of its analogs. This complex natural product, a glycolipid with significant biological activities, remains a formidable challenge for synthetic chemists. The information presented herein is based on the reported biological data of **Halymecin D** and a generalized, hypothetical approach to the synthesis of such intricate molecules. The experimental protocols and quantitative data are therefore illustrative and not derived from a completed total synthesis of **Halymecin D**.

Introduction to Halymecin D

Halymecin D is a bioactive glycolipid isolated from the marine-derived fungus *Acremonium* sp.. [1] Its intricate molecular architecture, characterized by a long-chain fatty acid and a glycosidic moiety, is believed to be the basis for its notable biological activities. Preliminary studies have highlighted its potential as an antibacterial, antifungal, and anticancer agent.[1] **Halymecin D** also appears to function as a microbial signaling molecule, influencing intercellular communication and secondary metabolite production in microbial communities.[1]

Table 1: Physicochemical Properties of **Halymecin D**

| Property | Value |
|-------------------|---|
| Molecular Formula | C40H74O15 |
| IUPAC Name | Decanoic acid, 5-[(3,5-dihydroxy-1-oxodecyl)oxy]-3,9-dihydroxy-, 1-[4-[[1-(3-carboxy-2-hydroxypropyl)-5-hydroxyhexyl]oxy]-2-hydroxy-4-oxobutyl]hexyl ester, [3R-[1[R(R)],3R,5R[3R,5R(3R,5R)]]-] |
| CAS Number | 167173-83-3 |
| Source Organism | Acremonium sp. FK-N30 |

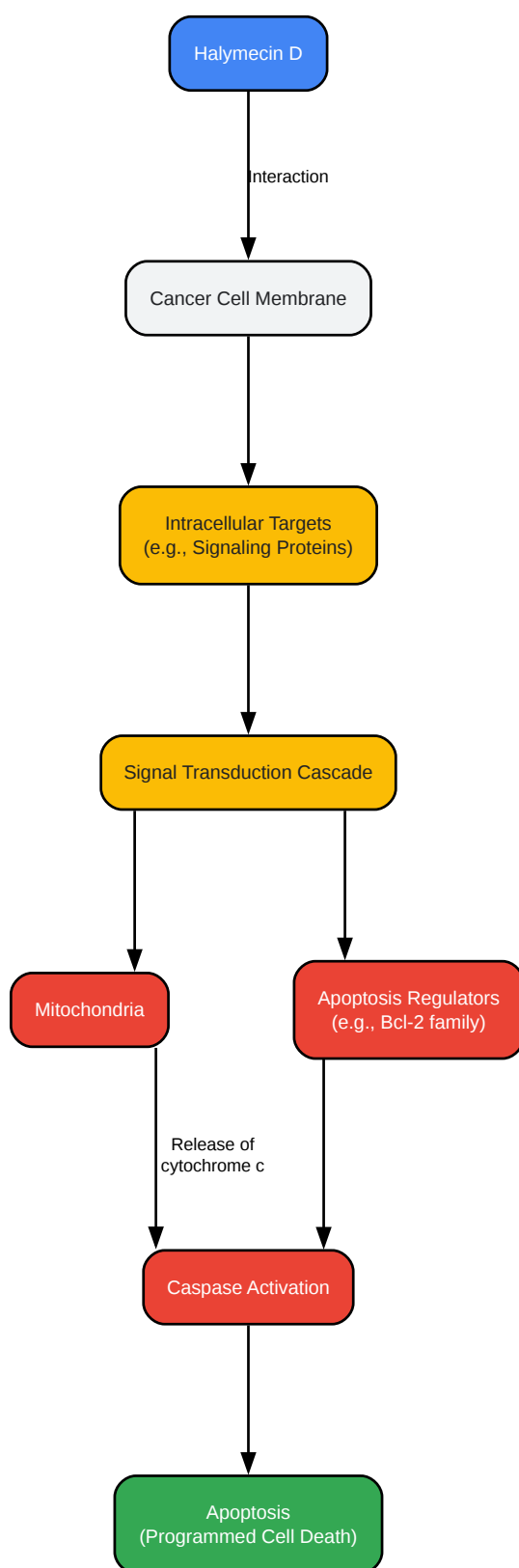
Reported Biological Activities and Potential Signaling Pathways

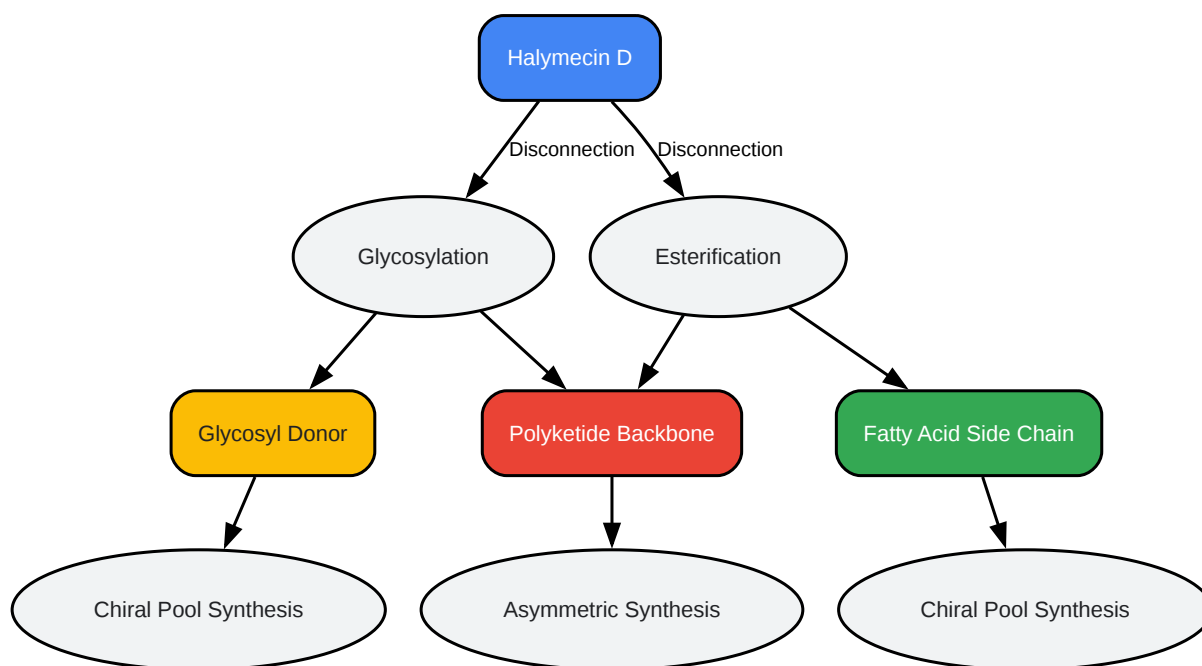
Halymecin D has demonstrated a range of biological effects, making it a molecule of interest for drug development. Its proposed anticancer activity is attributed to its ability to induce cell cycle arrest and apoptosis in various cancer cell lines, with a degree of selectivity for cancerous cells over healthy ones.[\[1\]](#)

Table 2: Summary of Reported Biological Activities of **Halymecin D**

| Activity | Description |
|---------------|--|
| Anticancer | Induces cell cycle arrest and apoptosis in multiple cancer cell lines. Targets molecular pathways essential for tumor growth and survival with some selectivity. [1] |
| Antibacterial | Exhibits activity against various bacteria. |
| Antifungal | Shows inhibitory effects against certain fungal species. |
| Signaling | Acts as a microbial signaling molecule, modulating gene expression and secondary metabolism in microbial communities. [1] |

The precise signaling pathways modulated by **Halymecin D** are not yet fully elucidated. However, its apoptosis-inducing effects in cancer cells suggest potential interaction with key regulators of programmed cell death.





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References

- 1. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
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